

"potassium tetraborate CAS number 12045-78-2"

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Compound of Interest

Compound Name: POTASSIUM TETRABORATE)

Cat. No.: B1174977

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An In-depth Technical Guide to Potassium Tetraborate (CAS No. 12045-78-2)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Potassium tetraborate, identified by the CAS number 12045-78-2, is an inorganic compound with the chemical formula $K_2B_4O_7$. It is most commonly available as a tetrahydrate ($K_2B_4O_7 \cdot 4H_2O$), a white, crystalline, odorless solid.[1] This technical guide provides a comprehensive overview of potassium tetraborate, focusing on its physicochemical properties, synthesis, and applications relevant to research and development. Its excellent buffering capacity, fluxing properties, and mild antimicrobial characteristics make it a versatile compound in various scientific and industrial fields.[2][3] While not a primary active pharmaceutical ingredient, its role as an excipient in pharmaceutical formulations, particularly in ophthalmic preparations, is noteworthy.[4][5]

Physicochemical Properties

A summary of the key physicochemical properties of potassium tetraborate tetrahydrate is presented in Table 1. This data is essential for its application in experimental settings and formulation development.

Table 1: Physicochemical Properties of Potassium Tetraborate Tetrahydrate ($K_2B_4O_7 \cdot 4H_2O$)

Property	Value	References
CAS Number	12045-78-2	[1]
Molecular Formula	$K_2B_4O_7 \cdot 4H_2O$	[1]
Molecular Weight	305.50 g/mol	[1]
Appearance	White crystalline powder/granules	[1]
Odor	Odorless	[6]
Melting Point	Decomposes upon heating; anhydrous form melts at 815 °C	[7]
Specific Gravity	1.74	[7]
Solubility in Water	See Table 2	
pH of Aqueous Solution	See Table 3	
Crystal System	Orthorhombic	

Table 2: Solubility of Potassium Tetraborate Tetrahydrate in Water

Temperature (°C)	Solubility (g/100 g water)
0	4.6
10	7.8
20	12.0
30	17.8
40	25.0
50	34.1

Table 3: pH of Aqueous Potassium Tetraborate Solutions at 20°C

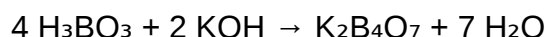
Concentration (% w/w)	pH
0.1	9.18
0.5	9.14
1.0	9.15
2.0	9.20
4.0	9.27

Synthesis

Potassium tetraborate is synthesized through a controlled reaction of potassium hydroxide and boric acid in an aqueous solution.[6] The stoichiometry of the reaction determines the final product.

Synthesis of Potassium Tetraborate Tetrahydrate

Reaction:



Materials:

- Potassium hydroxide (KOH)
- Boric acid (H_3BO_3)
- Distilled water

Procedure:

- A solution of potassium hydroxide is prepared by dissolving it in distilled water.
- Boric acid is gradually added to the potassium hydroxide solution while stirring continuously.

- The mixture is heated to facilitate the reaction and dissolution of the reactants.
- The resulting solution is then cooled to allow for the crystallization of potassium tetraborate tetrahydrate.
- The crystals are collected by filtration, washed with cold water, and dried.

Applications in Research and Development

Potassium tetraborate has a range of applications owing to its chemical properties.

Buffering Agent

Potassium tetraborate solutions exhibit excellent buffering capacity, maintaining a relatively constant pH in the alkaline range.[3] This property is crucial in various biochemical assays and as a pH modifier in pharmaceutical formulations, particularly for ophthalmic and topical preparations to ensure stability and physiological compatibility.[4][5]

Antimicrobial and Antifungal Properties

Borates, including potassium tetraborate, exhibit mild antiseptic, antibacterial, and antifungal properties.[8] This has led to their use in eye drops and other topical formulations to inhibit microbial growth.[2] The proposed mechanism for its antibacterial action involves the disruption of the bacterial cell membrane and inhibition of protein synthesis.[6]

Use in Pharmaceutical Formulations

Borates are utilized as excipients in various pharmaceutical products.[4][5] In ophthalmic solutions, they serve as buffering agents to maintain a pH compatible with the eye and can enhance the efficacy of other preservatives.[4] The use of borates in parenteral formulations is less common but has been explored.[4]

Research Applications

- Genotoxicity Studies: Potassium tetraborate has been evaluated for its genotoxic potential using micronucleus and chromosomal aberration assays in human lymphocytes.[9]

- **Antibacterial Research:** It is used in studies to investigate its efficacy against various bacterial strains and to understand its mechanism of antibacterial action.[10]
- **Biochemical Assays:** Potassium tetraborate is a key reagent in the Morgan-Elson assay for the determination of N-acetylglucosamine.[11]
- **Electrolyte in Electrochemistry:** It has been used as an electrolyte in studies on electrochemical water splitting.

Experimental Protocols

This section provides detailed methodologies for key experiments involving potassium tetraborate.

Genotoxicity Assessment in Human Lymphocytes

This protocol is adapted from studies evaluating the DNA damaging effects of chemicals.[12][13][14]

Objective: To assess the potential of potassium tetraborate to induce chromosomal damage (micronuclei and chromosomal aberrations) in cultured human peripheral blood lymphocytes.

Materials:

- Heparinized human blood
- Chromosome Medium B
- Phytohaemagglutinin (PHA)
- Potassium tetraborate tetrahydrate
- Cytochalasin B
- Colcemid
- Giemsa stain
- Various concentrations of potassium tetraborate solution

Procedure:

- Cell Culture: Set up human peripheral blood lymphocyte cultures by adding heparinized blood to the culture medium containing PHA.
- Treatment: Add different concentrations of potassium tetraborate solution to the cultures at the initiation of the culture. A negative control (no **potassium tetraborate**) and a positive control (a known mutagen) should be included.
- Incubation: Incubate the cultures at 37°C.
- Micronucleus Assay:
 - Add Cytochalasin B to the cultures at 44 hours to block cytokinesis.
 - At 72 hours, harvest the cells, subject them to hypotonic treatment, and fix them.
 - Drop the fixed cells onto clean microscope slides, air-dry, and stain with Giemsa.
 - Score the frequency of micronuclei in binucleated cells under a microscope.
- Chromosomal Aberration Assay:
 - Add Colcemid to the cultures 2 hours before harvesting to arrest cells in metaphase.
 - Harvest the cells, treat with a hypotonic solution, and fix.
 - Prepare slides and stain with Giemsa.
 - Analyze metaphase spreads for chromosomal aberrations under a microscope.

Antibacterial Susceptibility Testing: Disk Diffusion Method

This is a standardized method to determine the susceptibility of bacteria to a substance.^{[1][15][16][17][18]}

Objective: To evaluate the antibacterial activity of potassium tetraborate against specific bacterial strains.

Materials:

- Bacterial culture (e.g., *Pectobacterium carotovorum*)[19]
- Mueller-Hinton agar plates
- Sterile paper discs
- Potassium tetraborate solution of known concentration
- Sterile saline
- 0.5 McFarland turbidity standard

Procedure:

- Inoculum Preparation: Prepare a bacterial suspension in sterile saline and adjust its turbidity to match the 0.5 McFarland standard.
- Inoculation: Dip a sterile cotton swab into the bacterial suspension and streak it evenly across the entire surface of a Mueller-Hinton agar plate to create a bacterial lawn.
- Disc Application: Aseptically place a sterile paper disc impregnated with a known concentration of potassium tetraborate solution onto the inoculated agar surface. A control disc with sterile water should also be applied.
- Incubation: Incubate the plates at an appropriate temperature for the specific bacteria (e.g., 28°C for *P. carotovorum*) for 24-48 hours.
- Result Interpretation: Measure the diameter of the zone of inhibition (the clear area around the disc where bacterial growth is inhibited) in millimeters. The size of the zone indicates the susceptibility of the bacteria to potassium tetraborate.

Morgan-Elson Assay for N-Acetylglucosamine (GlcNAc) Determination

This colorimetric assay is used for the quantification of N-acetylamino sugars.[\[11\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

Objective: To quantify the concentration of N-acetylglucosamine in a sample.

Materials:

- Sample containing N-acetylglucosamine
- Potassium tetraborate solution (e.g., 0.8 M)
- p-Dimethylaminobenzaldehyde (DMAB) reagent (Ehrlich's reagent)
- Glacial acetic acid
- Hydrochloric acid

Procedure:

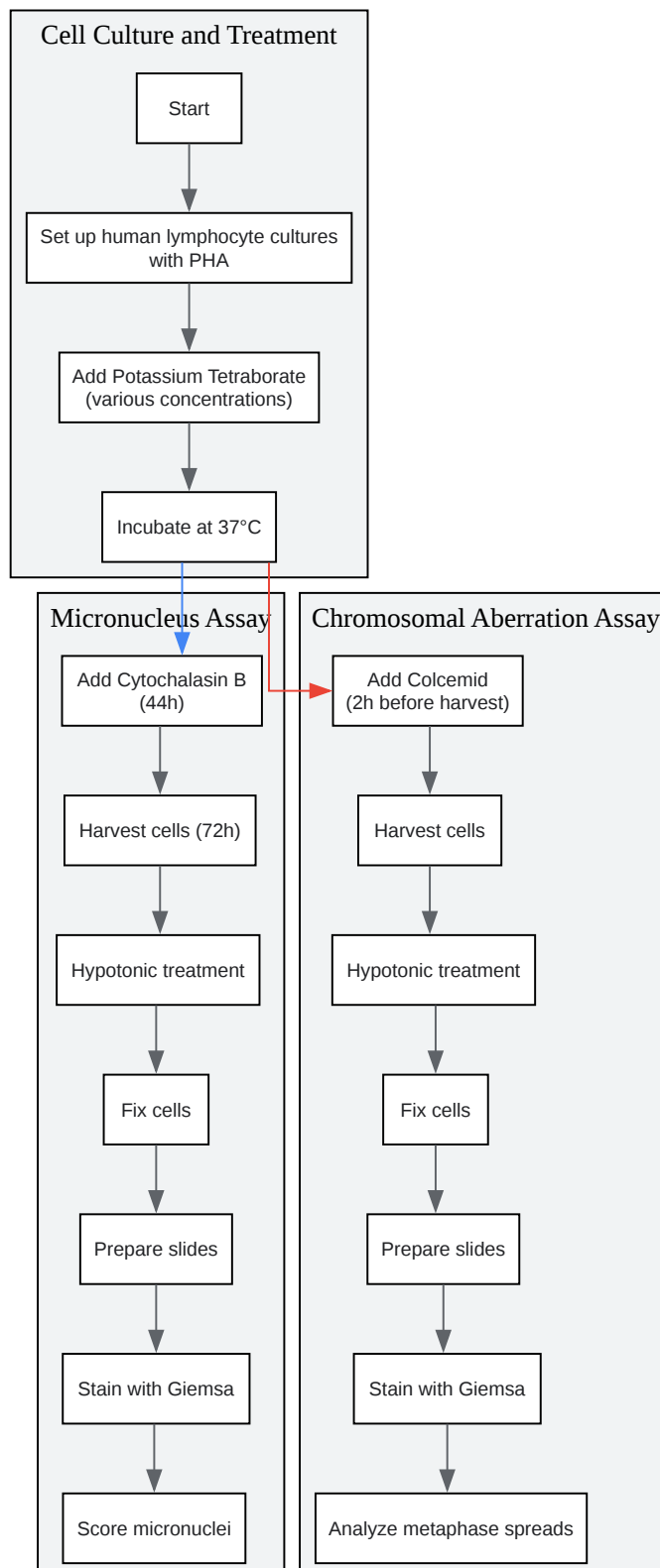
- Alkaline Treatment: Mix the sample with the potassium tetraborate solution in a test tube.
- Heating: Heat the mixture in a boiling water bath for a specific time (e.g., 3 minutes) to convert GlcNAc to a chromogen.
- Cooling: Cool the tubes to room temperature.
- Color Development: Add the DMAB reagent to the cooled solution.
- Incubation: Incubate the mixture at 37°C for a set period (e.g., 20 minutes) to allow for color development.
- Measurement: Measure the absorbance of the resulting purple color at 585 nm using a spectrophotometer.

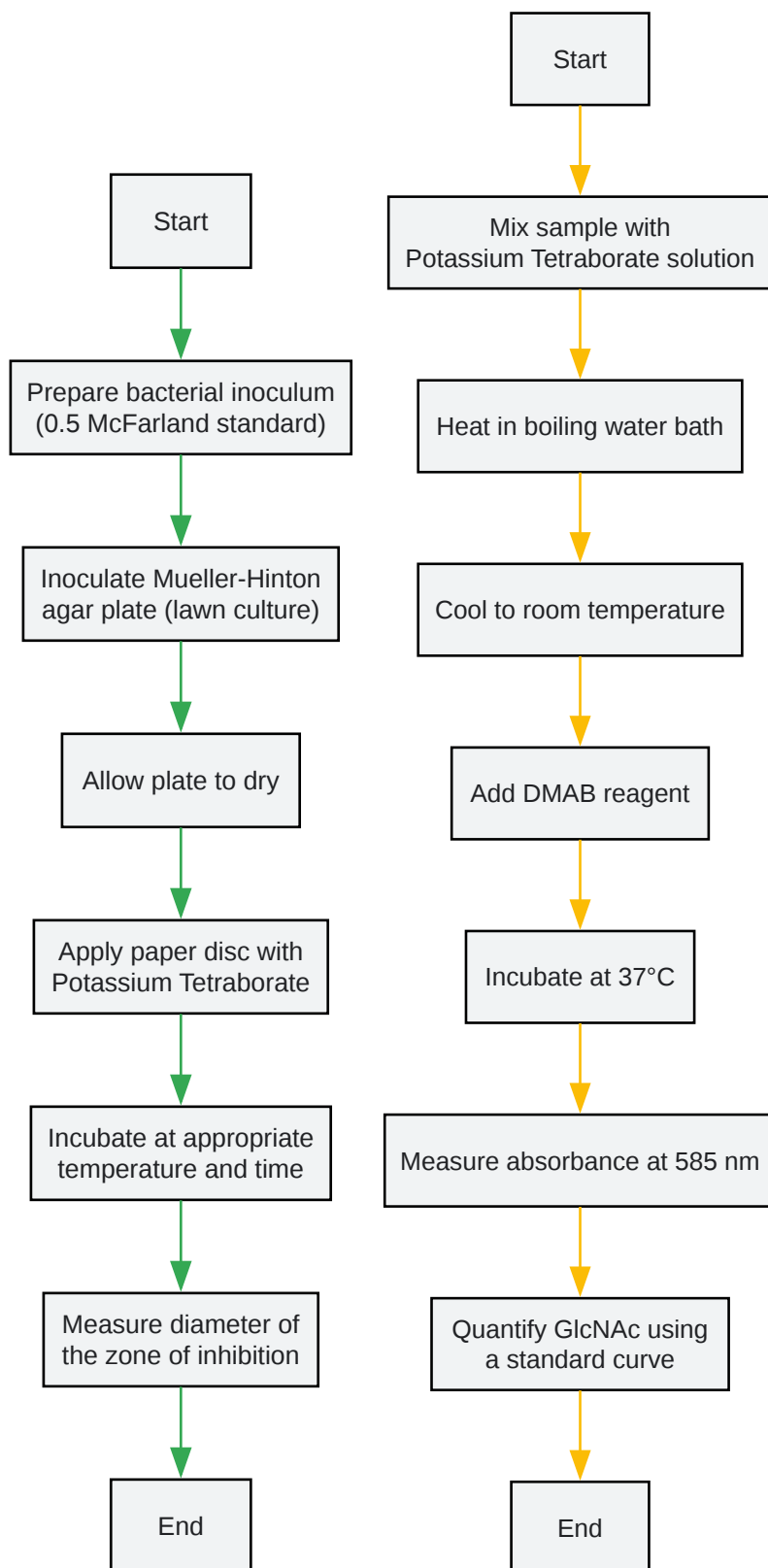
- **Quantification:** Determine the concentration of GlcNAc in the sample by comparing its absorbance to a standard curve prepared with known concentrations of GlcNAc.

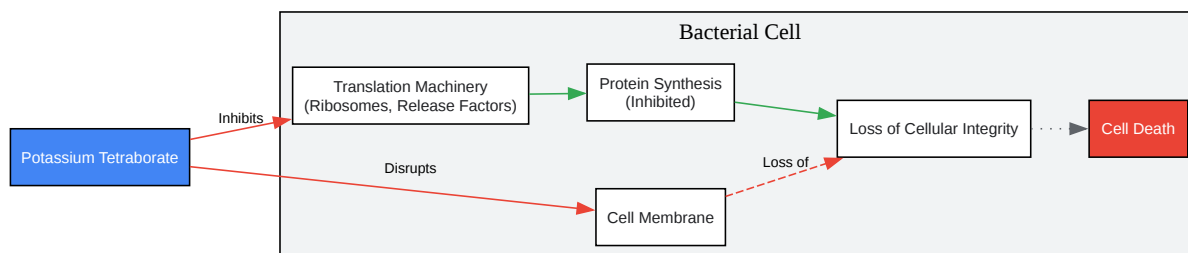
Visualizations

Experimental Workflows

Since specific signaling pathways involving potassium tetraborate are not well-elucidated, the following diagrams illustrate the logical flow of the experimental protocols described above.







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